

GW843682X stability and storage conditions

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Compound of Interest

Compound Name: GW843682X

Cat. No.: B1672544

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Technical Support Center: GW843682X

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GW843682X**, a selective inhibitor of Polo-like kinase 1 (PLK1) and PLK3.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GW843682X**?

A: For long-term storage, the solid form of **GW843682X** should be stored at -20°C.[\[1\]](#)[\[3\]](#)[\[4\]](#) Under these conditions, it is stable for at least three to four years.[\[1\]](#)[\[4\]](#) Some suppliers also indicate that storage at 4°C is acceptable for up to two years.[\[5\]](#)

Q2: What is the recommended solvent for preparing stock solutions of **GW843682X**?

A: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **GW843682X**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Ethanol can also be used, but the solubility is significantly lower than in DMSO.[\[2\]](#)[\[4\]](#) The compound is insoluble in water.[\[1\]](#)

Q3: How should I store stock solutions of **GW843682X**?

A: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#) Some sources suggest that solutions stored at -80°C may be stable for up to two years.[\[5\]](#) It is generally recommended to use freshly prepared solutions.

Q4: Can I store **GW843682X** solutions at room temperature?

A: Long-term storage of **GW843682X** solutions at room temperature is not recommended.[3] However, short periods at temperatures higher than recommended, such as during shipping, are unlikely to significantly affect the product's efficacy. Before use, it is advised to allow the vial to equilibrate to room temperature for at least 60 minutes before opening.

Troubleshooting Guide

Issue: My **GW843682X** has precipitated out of the DMSO stock solution.

- Cause: This may occur if the concentration is too high, if the solution has been stored for an extended period, or if moisture has been absorbed by the DMSO.
- Solution: Gently warm the solution and use sonication to aid in redissolution.[5] To prevent this, ensure you are using fresh, anhydrous DMSO for preparing your stock solution, as moisture can reduce solubility.[1] It is also recommended to prepare stock solutions at a concentration that ensures solubility and to store them in tightly sealed vials.

Issue: I have subjected my stock solution to multiple freeze-thaw cycles.

- Cause: Repeated changes in temperature can degrade the compound and affect its activity.
- Solution: It is best practice to aliquot stock solutions into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1] If you have already subjected the main stock to multiple cycles, it is advisable to perform a quality control check, such as a dose-response experiment, to ensure the compound's potency has not been compromised.

Data Presentation

Table 1: Recommended Storage Conditions for **GW843682X**

| Form | Storage Temperature | Duration | Reference(s) |
|----------------|---------------------|-----------------|---|
| Solid (Powder) | -20°C | ≥ 3-4 years | [1] [4] |
| Solid (Powder) | 4°C | Up to 2 years | [5] |
| In Solvent | -80°C | Up to 1-2 years | [1] [5] |
| In Solvent | -20°C | Up to 1 month | [1] |

Table 2: Solubility of **GW843682X** in Common Solvents

| Solvent | Maximum Concentration (mg/mL) | Maximum Concentration (mM) | Reference(s) |
|---------|-------------------------------|----------------------------|---|
| DMSO | 35.81 - 95 | 75 - 198.96 | [1] [2] |
| Ethanol | 2.39 - 4 | 5 | [2] [4] |
| Water | Insoluble | - | [1] |

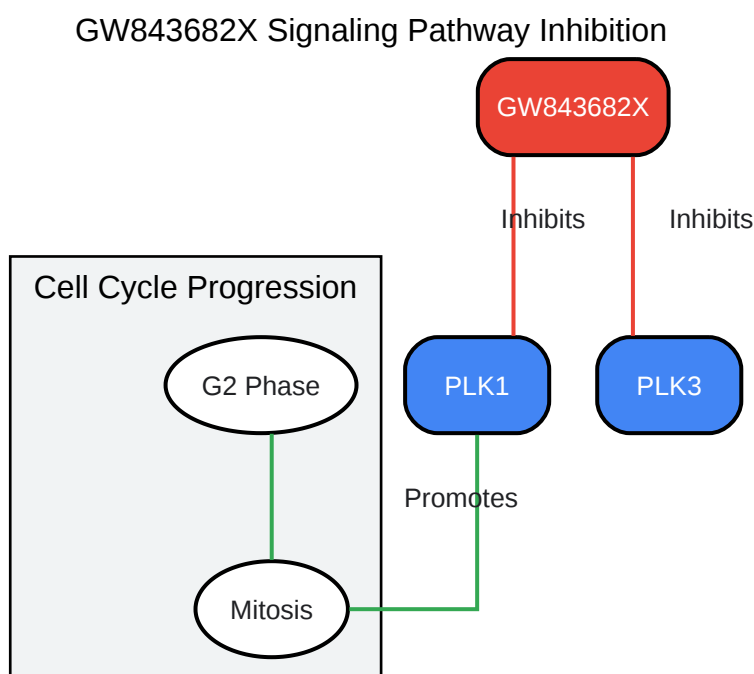
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials: **GW843682X** (Molecular Weight: 477.46 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: To prepare a 10 mM stock solution, you will need 4.77 mg of **GW843682X** per 1 mL of DMSO.
- Procedure:
 - Allow the vial of solid **GW843682X** to equilibrate to room temperature for at least 60 minutes before opening.
 - Weigh out the desired amount of **GW843682X** in a sterile microcentrifuge tube.

- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex or sonicate the solution until the compound is completely dissolved. If precipitation occurs, gentle warming can be applied.[5]
- Aliquot the stock solution into single-use volumes in tightly sealed vials.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[1]

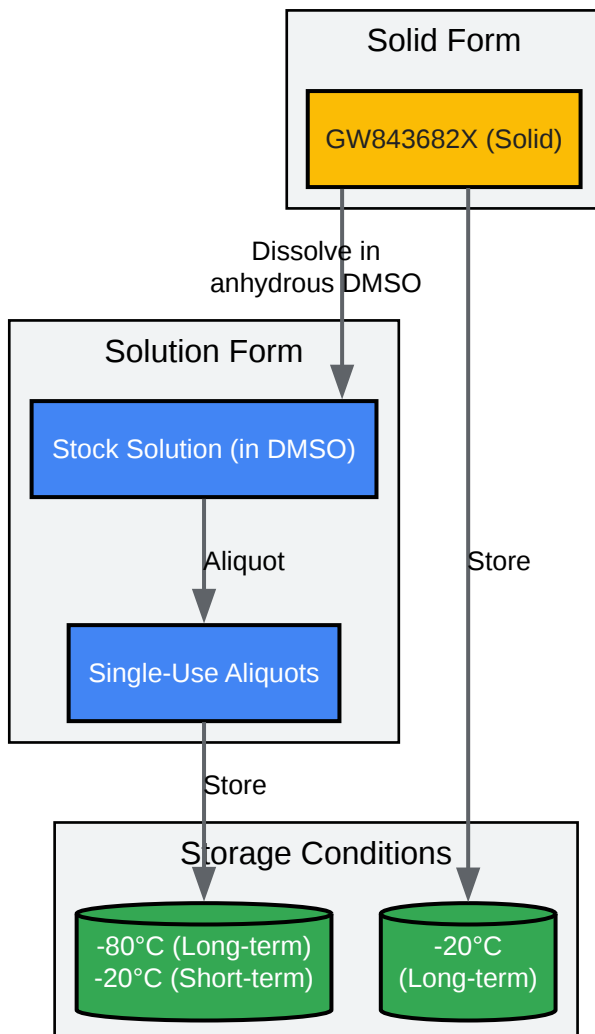
Visualizations



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Caption: Inhibition of PLK1 and PLK3 by **GW843682X**, leading to mitotic arrest.

GW843682X Storage and Handling Workflow



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Caption: Recommended workflow for the storage and handling of **GW843682X**.

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